

A Comparative Guide to Francium and Cesium for Parity Non-Conservation Measurements

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Francium

Cat. No.: B1236283

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the quest to understand the fundamental forces of nature, atomic parity non-conservation (PNC) measurements serve as a crucial low-energy probe of the electroweak interaction, offering a unique window into physics beyond the Standard Model. These experiments measure the tiny asymmetries in atomic transitions caused by the exchange of the Z^0 boson between electrons and the nucleus. The magnitude of this effect is proportional to the cube of the atomic number (Z^3), making heavy atoms ideal candidates for such precision studies.

Among the heavy alkali metals, cesium (Cs) has historically been the workhorse, providing the most precise measurements of atomic PNC to date. However, **francium** (Fr), the heaviest alkali, is poised to take the lead. With its significantly larger PNC effects, **francium** promises even greater sensitivity to new physics. This guide provides an objective comparison of **francium** and cesium for PNC measurements, supported by experimental data and detailed methodologies.

Quantitative Comparison of Francium and Cesium

The following table summarizes key parameters relevant to PNC measurements in **francium** and cesium. The data highlights the substantially larger PNC effects expected and calculated for **francium**.

Property	Francium (Fr)	Cesium (Cs)	Enhancement Factor (Fr/Cs)
Atomic Number (Z)	87	55	-
Relevant Isotope	²²³ Fr	¹³³ Cs	-
Half-life	22 minutes[1][2][3]	Stable[4]	-
PNC Transition	7S _{1/2} → 8S _{1/2}	6S _{1/2} → 7S _{1/2}	-
Transition Wavelength	~506 nm (for two-photon)	539 nm	-
Excited State Lifetime	8S _{1/2} : ~107.5 ns	7S _{1/2} : 48.28 ± 0.07 ns[5]	-
Weak Charge (Q _W)	~-129 (Theoretical)	-73.16 ± 0.29 (exp) ± 0.20 (th)[6]	~1.8
PNC Amplitude (E _{PNC})	15.41(17) × 10 ⁻¹¹ i e a ₀ (-Q _W /N) (Theoretical, ²²³ Fr)[7]	0.904(0.5%) × 10 ⁻¹¹ iea _B (-Q _W /N) (Theoretical)[8]	~18[9]
Anapole Moment Effect	~11 times larger than Cesium (Theoretical) [10][11]	Measured: 0.077(11) mV/cm[12]	~11

Experimental Protocols

The methodologies for PNC measurements in **francium** and cesium differ significantly, primarily due to **francium**'s radioactivity and the consequent need for online production and trapping.

Francium Parity Non-Conservation (FrPNC) Experiment at TRIUMF

The FrPNC experiment at TRIUMF is designed to capitalize on the large PNC effect in **francium**. [11]

- Atom Source: **Francium** isotopes are produced by bombarding a uranium carbide target with a 500 MeV proton beam from the ISAC facility at TRIUMF.[13] The produced **francium** ions are then extracted and transported to the experimental area.
- Neutralization and Trapping: The **francium** ions are neutralized by passing them through a heated yttrium foil. The resulting neutral atoms are then captured and cooled in a magneto-optical trap (MOT). This allows for the confinement of a dense sample of cold **francium** atoms for precision spectroscopy.
- PNC Measurement (Stark Interference Technique):
 - The trapped **francium** atoms are subjected to a uniform electric field (E) and a magnetic field (B).
 - A laser excites the highly forbidden $7S \rightarrow 8S$ transition. The parity-violating weak interaction mixes the 7S and 8P states, allowing a weak electric dipole (E1) transition amplitude, E_PNC .
 - The applied electric field also induces a larger, controllable Stark E1 transition amplitude, A_Stark .
 - The interference between E_PNC and A_Stark results in a term in the transition probability that is dependent on the handedness of the experimental coordinate system (defined by E, B, and the laser polarization).
 - By reversing the direction of the electric and magnetic fields, the PNC asymmetry can be isolated and measured.
- Detection: The 8S state atoms decay, and the subsequent fluorescence photons are detected by photomultiplier tubes. The PNC signal is extracted from the asymmetry in the fluorescence rate upon reversal of the electric and/or magnetic fields.

Cesium Parity Non-Conservation Experiment at JILA (Boulder)

The seminal cesium PNC experiments at JILA have provided the most precise results to date.

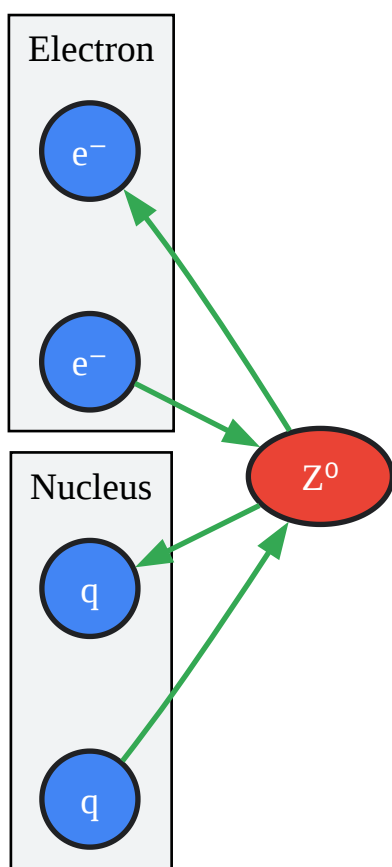
- Atom Source: A thermal beam of stable cesium atoms is produced by heating cesium metal in an oven.
- Spin Polarization: The atomic beam is optically pumped to populate a single magnetic sublevel of the ground state, creating a spin-polarized beam.[\[14\]](#)
- PNC Measurement (Stark Interference in an Atomic Beam):
 - The spin-polarized cesium beam passes through a region with orthogonal electric and magnetic fields.
 - A laser beam, resonant with the $6S \rightarrow 7S$ transition, intersects the atomic beam within this field region.
 - Similar to the **francium** experiment, the interference between the PNC-induced E1 amplitude and a Stark-induced E1 amplitude is measured.
 - The handedness of the interaction region is reversed by flipping the direction of the electric and magnetic fields.
- Detection: After the interaction region, the atoms that have been excited to the 7S state are detected. This is typically done by observing the fluorescence from the $7S \rightarrow 6P$ decay. The PNC asymmetry is measured as a modulation of this fluorescence signal that is synchronous with the field reversals.[\[14\]](#)

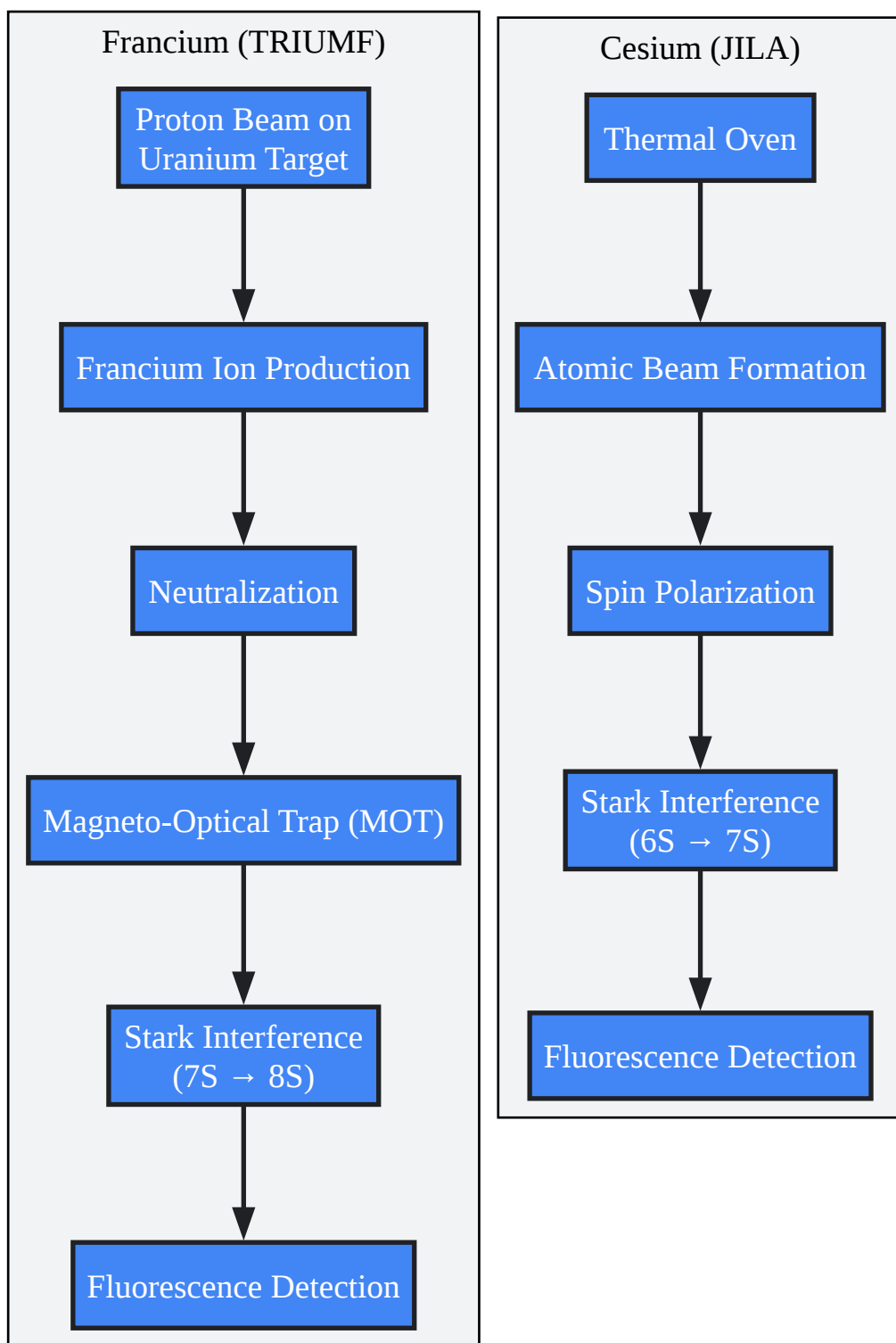
Visualizing the Process

To better understand the fundamental interaction and the experimental workflows, the following diagrams are provided.

The Fundamental Parity-Violating Interaction

The primary mechanism for parity non-conservation in atoms is the exchange of a Z^0 boson between the atomic electrons and the quarks within the nucleus.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. testbook.com [testbook.com]
- 2. Francium [angelie-mae-ramirez.neocities.org]
- 3. Francium - Wikipedia [en.wikipedia.org]
- 4. Half Lives Explained | AK Dept. of Environmental Conservation [dec.alaska.gov]
- 5. [1803.00339] Measurement of the lifetime of the $7s^{1/2}$ state in atomic cesium using asynchronous gated detection [arxiv.org]
- 6. [1006.4193] Precision determination of weak charge of ^{133}Cs from atomic parity violation [arxiv.org]
- 7. researchgate.net [researchgate.net]
- 8. [hep-ph/0204134] Precise calculation of parity nonconservation in cesium and test of the standard model [arxiv.org]
- 9. Francium: FrPNC@TRIUMF [saaubi.people.wm.edu]
- 10. physics.umd.edu [physics.umd.edu]
- 11. eprints.bice.rm.cnr.it [eprints.bice.rm.cnr.it]
- 12. [1001.0817] Preliminary studies for anapole moment measurements in rubidium and francium [arxiv.org]
- 13. researchgate.net [researchgate.net]
- 14. Measurement of parity nonconservation and an anapole moment in Cesium - ProQuest [proquest.com]
- To cite this document: BenchChem. [A Comparative Guide to Francium and Cesium for Parity Non-Conservation Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236283#francium-vs-cesium-for-parity-non-conservation-measurements]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com